

# Physical and chemical properties of 5-Aminotetrazole

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## Compound of Interest

Compound Name: 5-Aminotetrazole

Cat. No.: B145819

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## 5-Aminotetrazole: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **5-Aminotetrazole** (5-AT), a high-nitrogen heterocyclic compound. The information is curated for researchers, scientists, and professionals in drug development and materials science who are interested in the fundamental characteristics and experimental analysis of this compound.

## Physical and Chemical Properties

**5-Aminotetrazole** is a white, crystalline solid at room temperature. It is an organic compound with the chemical formula  $\text{CH}_3\text{N}_5$  and a molar mass of 85.07 g/mol. The compound can exist in both anhydrous and monohydrated forms.

## Quantitative Data Summary

The following tables summarize the key quantitative physical and chemical properties of **5-Aminotetrazole**.

Property	Value	Reference(s)
Molecular Formula	$\text{CH}_3\text{N}_5$	
Molar Mass	85.07 g/mol	
Appearance	White crystalline powder/solid	
Melting Point	201-205 °C (decomposes)	
Boiling Point	57.6 °C (rough estimate)	
Density	1.50 g/cm³	
Vapor Pressure	0 Pa at 25 °C	
Refractive Index	2.1050 (estimate)	

Table 1: General Physical Properties of **5-Aminotetrazole**

Property	Value	Conditions	Reference(s)
pKa <sub>1</sub>	1.76	20 °C	
pKa <sub>2</sub>	6.07	20 °C	

Table 2: Dissociation Constants of **5-Aminotetrazole**

Solvent	Solubility (mole fraction, x) at 323.15 K (50 °C)	Reference(s)
N,N-Dimethylformamide (DMF)	$7.951 \times 10^{-2}$	
N-Methyl-2-pyrrolidone (NMP)	$7.415 \times 10^{-2}$	
1,4-Dioxane	$6.523 \times 10^{-2}$	
Toluene	$3.811 \times 10^{-3}$	
Isopropanol	$1.692 \times 10^{-3}$	
Ethanol	$1.752 \times 10^{-3}$	
Acetone	$1.620 \times 10^{-3}$	
n-Propanol	$1.566 \times 10^{-3}$	
Methanol	$1.470 \times 10^{-3}$	
Ethyl acetate	$1.393 \times 10^{-3}$	
1-Butanol	$1.315 \times 10^{-3}$	
Acetonitrile	$3.85 \times 10^{-4}$	

Table 3: Solubility of **5-Aminotetrazole** in Various Solvents

## Experimental Protocols

This section details the methodologies for key experiments related to the synthesis and characterization of **5-Aminotetrazole**.

## Synthesis of **5-Aminotetrazole**

One common method for the synthesis of **5-Aminotetrazole** involves the diazotization of aminoguanidine.

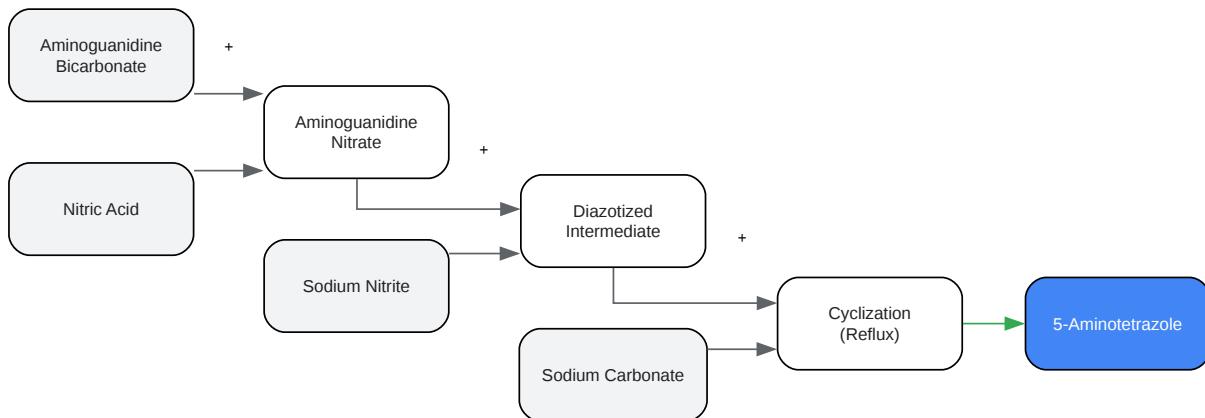
Materials:

- Aminoguanidine bicarbonate

- 32% Nitric acid
- 35% Sodium nitrite solution
- Sodium carbonate
- 30% Sulfuric acid
- Ethanol (for recrystallization)
- Distilled water

**Procedure:**

- Slowly add 68 grams of aminoguanidine bicarbonate to 200 ml of 32% nitric acid with stirring. Carbon dioxide will be evolved.
- To the resulting aminoguanidine nitrate solution, slowly add 90-100 ml of 35% sodium nitrite solution dropwise. Maintain the reaction temperature below 30-35 °C. The solution will turn a brown-red color upon completion of the diazotization.
- While stirring, add 58 grams of sodium carbonate portion-wise to the reaction mixture.
- Fit the flask with a reflux condenser and heat the mixture for 4 hours.
- After reflux, neutralize the hot solution with 30% sulfuric acid.
- Allow the solution to cool, which will cause **5-aminotetrazole** to crystallize.
- Collect the crystals by filtration and wash them with a small amount of cold water.
- Recrystallize the crude product from a hot water and ethanol mixture to obtain pure **5-aminotetrazole**.



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**Caption:** Synthesis pathway of **5-Aminotetrazole**.

## Solubility Determination by Isothermal Saturation Method

The solubility of **5-Aminotetrazole** in various solvents can be determined using the isothermal saturation method.

Apparatus:

- Jacketed glass vessel with a magnetic stirrer
- Thermostatic water bath
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Add an excess amount of **5-Aminotetrazole** to a known volume of the selected solvent in the jacketed glass vessel.

- Maintain a constant temperature by circulating water from the thermostatic bath through the jacket of the vessel.
- Stir the mixture continuously to facilitate the dissolution process and reach equilibrium.
- Periodically withdraw samples from the supernatant.
- Filter the samples to remove any undissolved solid particles.
- Analyze the concentration of **5-Aminotetrazole** in the filtrate using a validated HPLC method.
- Continue sampling until the concentration of **5-Aminotetrazole** in the solution remains constant over a significant period, indicating that equilibrium has been reached.
- Repeat the procedure at different temperatures to determine the temperature dependence of solubility.
- To cite this document: BenchChem. [Physical and chemical properties of 5-Aminotetrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b145819#physical-and-chemical-properties-of-5-aminotetrazole\]](https://www.benchchem.com/product/b145819#physical-and-chemical-properties-of-5-aminotetrazole)

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